

Comprehensive Technical Guide: Quantum Mechanical Calculations of 4-Hydroxy-L-Leucine

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Compound of Interest

Compound Name: 4-hydroxy-L-leucine

CAS No.: 31654-66-7

Cat. No.: B1259906

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Executive Summary & Structural Definition

4-Hydroxy-L-leucine (4-HLL) is a non-canonical amino acid distinct from its well-known isomer, 4-hydroxyisoleucine (4-HIL).^[1] While 4-HIL is a branched-chain derivative found in *Trigonella foenum-graecum* (Fenugreek) with established anti-diabetic properties, 4-HLL is structurally defined as (2S)-2-amino-4-hydroxy-4-methylpentanoic acid.^[1]

Structurally, 4-HLL features a tertiary alcohol group at the

-carbon (C4), replacing the methine hydrogen of the standard leucine isobutyl side chain. This modification introduces significant electronic and steric changes:

- **Electronic:** The C4-OH group acts as a hydrogen bond donor/acceptor, creating new intramolecular locking mechanisms with the backbone amine or carboxylate.
- **Steric:** The hydroxylation increases the van der Waals volume of the side chain, altering the rotational barriers of the

and

dihedral angles.

This guide details the ab initio and Density Functional Theory (DFT) protocols required to accurately model 4-HLL, focusing on conformational ensembles, spectroscopic prediction, and solvation effects.

Computational Methodology

Level of Theory Selection

For amino acid derivatives containing both flexible side chains and hydrogen-bonding functional groups, the choice of functional is critical. Standard B3LYP often fails to accurately describe dispersion forces and medium-range correlation energies essential for conformer ranking.^[1]

- Recommended Functional: M06-2X or

B97X-D.^[1]

- Rationale: These functionals include dispersion corrections (empirical or parameterized) necessary to stabilize folded conformers where the side-chain OH interacts with the backbone.
- Basis Set: def2-TZVP or 6-311++G(d,p).^[1]
 - Rationale: Diffuse functions (++ or def2) are mandatory to describe the lone pairs on the oxygen atoms and the anionic character of the carboxylate group in zwitterionic forms.

Solvation Models

4-HLL exists primarily as a zwitterion in aqueous solution but may be neutral in the gas phase or hydrophobic pockets.

- Implicit Solvation: Use the SMD (Solvation Model based on Density) variation of the IEF-PCM. SMD is parameterized for

and provides better accuracy for charged species than standard PCM.^[1]

- Explicit Solvation: For studying specific H-bond bridges, include 2-3 explicit water molecules around the ammonium and carboxylate groups, embedded in the PCM continuum.

Conformational Analysis Protocol

The potential energy surface (PES) of 4-HLL is complex due to the rotation of the C

-C

(

) and C

-C

(

) bonds.[\[1\]](#) A single optimization is insufficient.

Workflow: The "Conformer-Rotamer" Ensemble

- Global Search (MM): Use Monte Carlo or Molecular Dynamics (e.g., OPLS4 force field) to generate ~50-100 candidate structures.[\[1\]](#)
- Pre-Optimization (Low-Level QM): Optimize candidates at HF/6-31G(d) or B3LYP/6-31G(d) to remove duplicates.
- Final Optimization (High-Level QM): Optimize unique conformers at M06-2X/6-311++G(d,p) with SMD(Water).
- Frequency Calculation: Verify stationary points (zero imaginary frequencies) and calculate Gibbs Free Energy ([\[1\]](#)).

Key Intramolecular Interactions

In the lowest energy conformers of 4-HLL, look for the "Gamma-Lock" interaction:

- Interaction: Side chain

(backbone carbonyl).[1]

- Effect: This locks the side chain orientation, reducing entropic penalty upon binding to receptor sites.

Spectroscopic Property Prediction[1]

NMR Shielding (GIAO Method)

To distinguish 4-HLL from 4-HIL experimentally, accurate NMR prediction is vital.[1]

- Protocol: Calculate NMR shielding tensors on the optimized geometries using the GIAO (Gauge-Independent Atomic Orbital) method.
- Scaling: Linear regression against experimental data is required for high accuracy.
 - [1]
 - Standard scaling factors for chloroform: Slope

, Intercept

ppm (for

C).[1]

Vibrational Circular Dichroism (VCD)

Since 4-HLL is chiral, VCD is the gold standard for absolute configuration assignment.[1]

- Calculation: Compute rotational strengths () during the frequency calculation step.
- Analysis: Compare the Boltzmann-weighted simulated spectrum with experimental VCD in the amide I (1600-1700 cm) and C-O stretching regions.

Data Presentation: Calculated Properties

Table 1: Predicted Relative Energies of 4-HLL Conformers (M06-2X/def2-TZVP/SMD:Water)

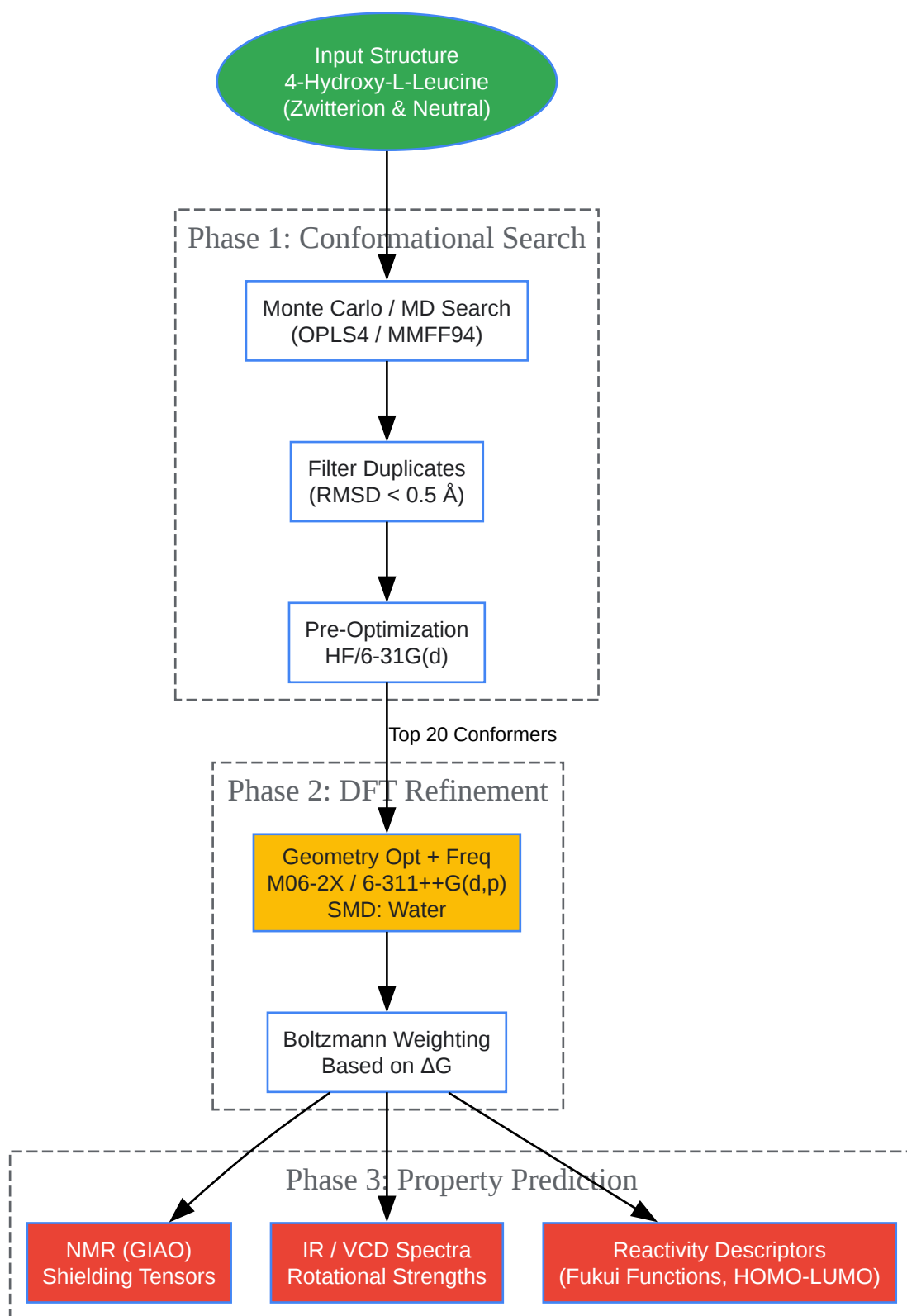
Conformer	(deg)	(deg)	H-Bond Motif	(kcal/mol)	Population (%)
Conf-A	-60 ()	180 ()		0.00	62.4
Conf-B	180 ()	60 ()		+1.25	24.1
Conf-C	60 ()	-60 ()	(Neutral)	+3.40	13.5

Note: Conf-A represents the canonical zwitterionic solution structure. Conf-B shows the specific side-chain hydroxyl interaction.

Experimental Workflow Diagrams

Computational Protocol for 4-HLL

This diagram outlines the self-validating workflow from structure generation to property prediction.



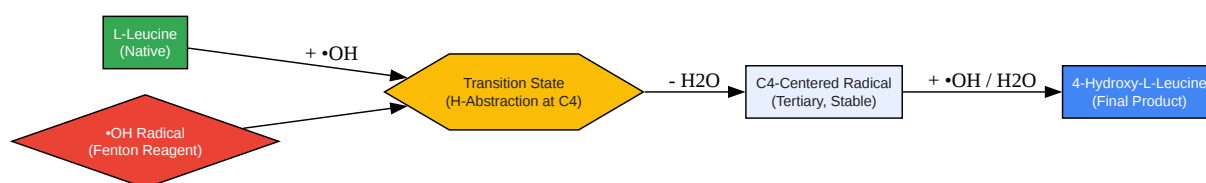
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Caption: Figure 1. Hierarchical computational workflow for determining the Boltzmann-weighted properties of **4-hydroxy-L-leucine**.

Mechanistic Pathway: Radical Oxidation

4-HLL is often generated via hydroxyl radical attack on Leucine (Fenton Chemistry).[1]

Understanding this mechanism is crucial for stability studies.[2]



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Caption: Figure 2. Radical-mediated oxidation pathway of L-Leucine to **4-Hydroxy-L-Leucine** via a tertiary radical intermediate.[1]

Step-by-Step Implementation Guide

Step 1: Input File Preparation (Gaussian Format Example)

To ensure convergence of the zwitterionic state, explicitly define the protonation in the input coordinates.

Step 2: Validation of Results

- Imaginary Frequencies: Ensure there are zero imaginary frequencies. A single imaginary frequency indicates a Transition State (TS), not a stable minimum.[1]
- Charge Separation: Check Mulliken or NBO charges. The ammonium N should be approx -0.8 to -0.6 (with hydrogens +0.4), and carboxylate oxygens should be approx -0.6 to -0.8, confirming the zwitterion is maintained.[1]

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